

A Technical Guide to the History, Discovery, and Synthesis of Cyclosarin (GF)

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Compound of Interest

Compound Name: Cyclosarin

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This technical guide provides a comprehensive overview of the organophosphate nerve agent **Cyclosarin**, also known as GF. It covers its historical discovery, key physicochemical properties, and the principles of its chemical synthesis and mechanism of action.

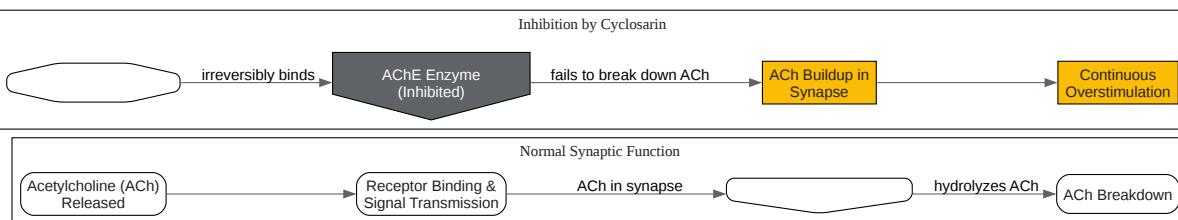
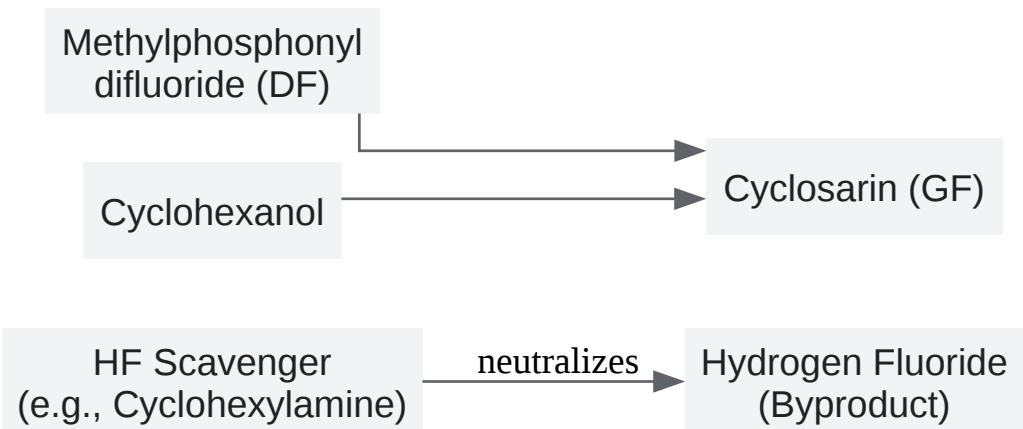
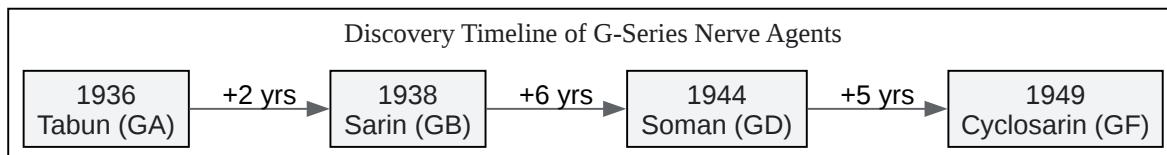
Discovery and Historical Context

Cyclosarin (GF) is a member of the G-series of nerve agents, a group of highly toxic organophosphorus compounds developed in Germany.^[1] Its discovery followed that of other agents in the same class, namely Tabun (GA), Sarin (GB), and Soman (GD).^[2]

The development of these agents is primarily attributed to the work of German chemist Dr. Gerhard Schrader and his team at I. G. Farben.^{[3][4]} While researching new synthetic insecticides with the goal of combating world hunger, Schrader's work led to the accidental discovery of these potent neurotoxins.^{[3][5]} Tabun was first synthesized in 1936, followed by Sarin in 1938 and Soman in 1944.^[4]

Cyclosarin was the last of the major G-series agents to be discovered, with its synthesis occurring in 1949.^{[4][6]} Following World War II, its military potential was recognized and studied by the United States and Great Britain in the early 1950s.^{[1][6]} However, it was never selected for mass production by these nations, largely because the chemical precursors for its synthesis were more expensive than those for Sarin (GB).^{[6][7]}

To date, Iraq is the only nation known to have produced and weaponized significant quantities of **cyclosarin**.^{[6][7]} During the Iran-Iraq War (1980–1988), it was reportedly used in combination with Sarin.^{[1][6]} This mixture was likely intended to create a more persistent chemical agent.^[1]



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